

"Methyl thiane-4-carboxylate chemical structure and analysis"

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Compound of Interest

Compound Name: Methyl thiane-4-carboxylate

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An In-depth Technical Guide to Methyl Thiane-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl thiane-4-carboxylate is a saturated heterocyclic compound that serves as a valuable building block in organic synthesis.^[1] Its thiane ring, a six-membered heterocycle containing a sulfur atom, and the methyl ester functional group at the 4-position, make it a versatile intermediate for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and analysis, tailored for professionals in research and drug development.

Chemical Structure and Properties

Methyl thiane-4-carboxylate is characterized by a saturated thiopyran ring, systematically named "thiane," with a methyl ester group attached to the fourth carbon atom.^[1]

Figure 1: Chemical Structure of **Methyl Thiane-4-carboxylate**

Physicochemical Properties

A summary of the key physicochemical properties of **methyl thiane-4-carboxylate** is presented in Table 1.

Property	Value	Reference
IUPAC Name	methyl tetrahydro-2H-thiopyran-4-carboxylate	[1]
CAS Number	128094-82-6	[1][2]
Molecular Formula	C7H12O2S	[1][2]
Molecular Weight	160.23 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	~150 °C (estimated)	[1]
Density	~1.1 g/cm ³	[1]
Solubility	Soluble in polar solvents like water and methanol	[1]
SMILES	<chem>COC(=O)C1CCSCC1</chem>	[1]
InChI	InChI=1S/C7H12O2S/c1-9-7(8)6-2-4-10-5-3-6/h6H,2-5H2,1H3	[1]

Synthesis and Reactivity

Synthetic Routes

Methyl thiane-4-carboxylate can be synthesized through several methods, primarily involving the esterification of thiane-4-carboxylic acid or related derivatives.

- **Direct Esterification:** This is a common method involving the reaction of thiane-4-carboxylic acid with methanol in the presence of an acid catalyst. The reaction typically requires reflux conditions to drive the equilibrium towards the formation of the ester.[1]
- **Thioester Formation:** Another synthetic route involves the conversion of thioacids into their corresponding esters by reacting them with methanol under acidic conditions.[1]

- Cyclization Reactions: In some instances, **methyl thiane-4-carboxylate** can be synthesized through the cyclization of precursors that contain both sulfur and carboxylic functionalities.^[1]

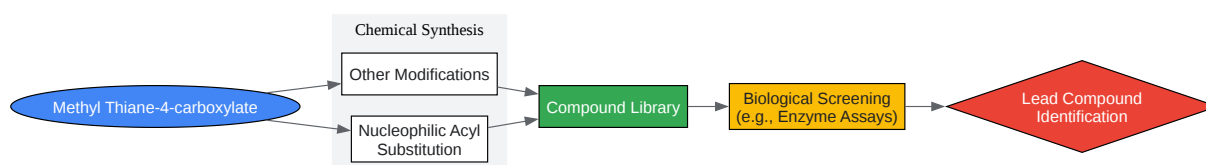
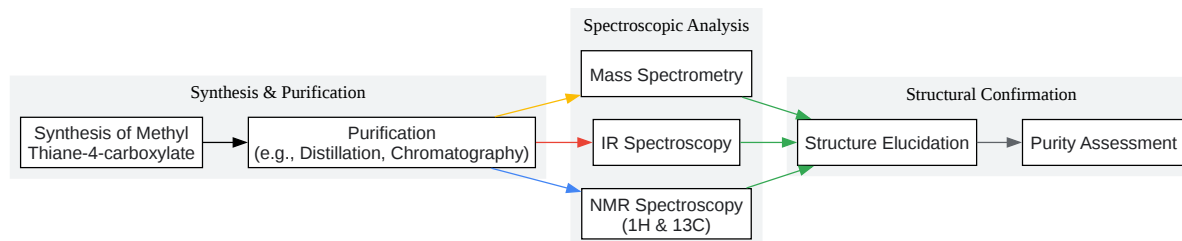
Key Chemical Reactions

The reactivity of **methyl thiane-4-carboxylate** is primarily governed by its ester functional group.

- Nucleophilic Acyl Substitution: The ester group is susceptible to nucleophilic attack by amines or alcohols, leading to the formation of amides or other esters, respectively.^[1] This reactivity makes it a useful intermediate for introducing the thiane moiety into larger molecules.
- Hydrolysis: Under aqueous acidic or basic conditions, **methyl thiane-4-carboxylate** can be hydrolyzed back to thiane-4-carboxylic acid and methanol.^[1]

Analytical Methods

A combination of spectroscopic techniques is typically employed for the structural elucidation and purity assessment of **methyl thiane-4-carboxylate**.



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References

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